

2-Amino-5-Iodopyridine-3-Carbaldehyde

chemical structure and IUPAC name

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Compound of Interest

Compound Name: 2-Amino-5-Iodopyridine-3-Carbaldehyde

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An In-depth Technical Guide to 2-Amino-5-Iodopyridine-3-Carbaldehyde

For researchers, medicinal chemists, and professionals in drug development, **2-Amino-5-Iodopyridine-3-Carbaldehyde** is a heterocyclic compound of significant interest. Its unique trifunctionalized pyridine scaffold, featuring an amino group, an iodine atom, and a carbaldehyde moiety, makes it a versatile building block in the synthesis of complex organic molecules and novel pharmaceutical agents. This guide provides a comprehensive overview of its chemical structure, properties, and potential applications.

Chemical Structure and IUPAC Name

The chemical structure of **2-Amino-5-Iodopyridine-3-Carbaldehyde** is characterized by a pyridine ring substituted at the 2-, 3-, and 5-positions. The systematic International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **2-amino-5-iodopyridine-3-carbaldehyde**.^[1]

The structure can be represented by the SMILES string: Nc1ncc(I)cc1C=O.

Physicochemical Properties

A summary of the key quantitative data for **2-Amino-5-Iodopyridine-3-Carbaldehyde** is presented in the table below, facilitating easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ IN ₂ O	[1]
Molecular Weight	248.02 g/mol	[1]
CAS Number	578007-67-7	[1]
Appearance	Solid	
Melting Point	164.8-166.6 °C	N/A
Boiling Point	360.5 °C at 760 mmHg	N/A
Density	2.089 g/cm ³	N/A

Synthetic Approaches

While specific, detailed experimental protocols for the synthesis of **2-Amino-5-Iodopyridine-3-Carbaldehyde** are not extensively documented in publicly available literature, a plausible synthetic route can be conceptualized based on established organic chemistry principles and synthesis of analogous compounds.[2][3] A potential experimental workflow could involve the selective formylation of 2-amino-5-iodopyridine.

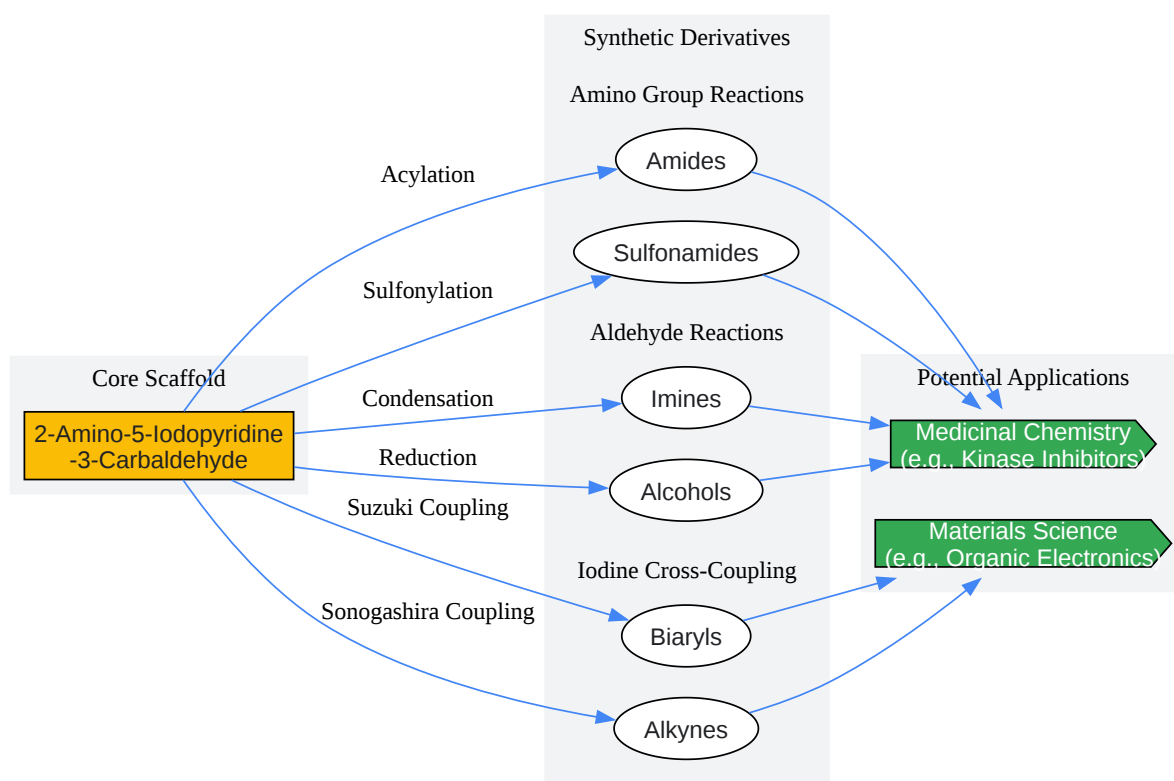
Below is a generalized experimental workflow for a potential synthesis route.

- **Formylation:** Introduce a formylating agent, such as N,N-dimethylformamide (DMF), to the reaction mixture.
- **Quenching and Workup:** After the reaction is complete, quench the reaction with a suitable aqueous solution. Extract the product into an organic solvent.
- **Purification:** Purify the crude product using column chromatography on silica gel to yield the desired **2-Amino-5-Iodopyridine-3-Carbaldehyde**.

Applications in Drug Discovery and Organic Synthesis

2-Amino-5-Iodopyridine-3-Carbaldehyde is a valuable intermediate in the synthesis of a wide range of more complex molecules.^[4] Its three distinct functional groups offer multiple points for chemical modification, making it a versatile scaffold for building diverse chemical libraries. The amino group can be acylated or alkylated, the aldehyde can undergo condensation and addition reactions, and the iodo group is amenable to various cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig).

The following diagram illustrates the role of this compound as a key building block in the synthesis of diverse molecular architectures with potential therapeutic applications.



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Versatility of **2-Amino-5-Iodopyridine-3-Carbaldehyde** as a synthetic intermediate.

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References

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